

Application Notes and Protocols: HJC0152

Annexin V Apoptosis Assay

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Compound of Interest

Compound Name: HJC0152

Cat. No.: B607959

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Introduction

The **HJC0152** Annexin V Apoptosis Assay is a highly sensitive and specific method for the detection of apoptosis, or programmed cell death. This assay allows for the differentiation between healthy, early apoptotic, late apoptotic, and necrotic cells. The detection is based on the translocation of phosphatidylserine (PS) from the inner to the outer leaflet of the plasma membrane, an early hallmark of apoptosis.[1][2][3] Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and is conjugated to a fluorophore for detection.[4][5][6] Propidium Iodide (PI), a fluorescent nucleic acid intercalating agent, is also included to identify cells that have lost membrane integrity, a characteristic of late apoptotic and necrotic cells.[2][7] This combination allows for the quantitative analysis of different cell populations by flow cytometry or fluorescence microscopy.

Principle of the Assay

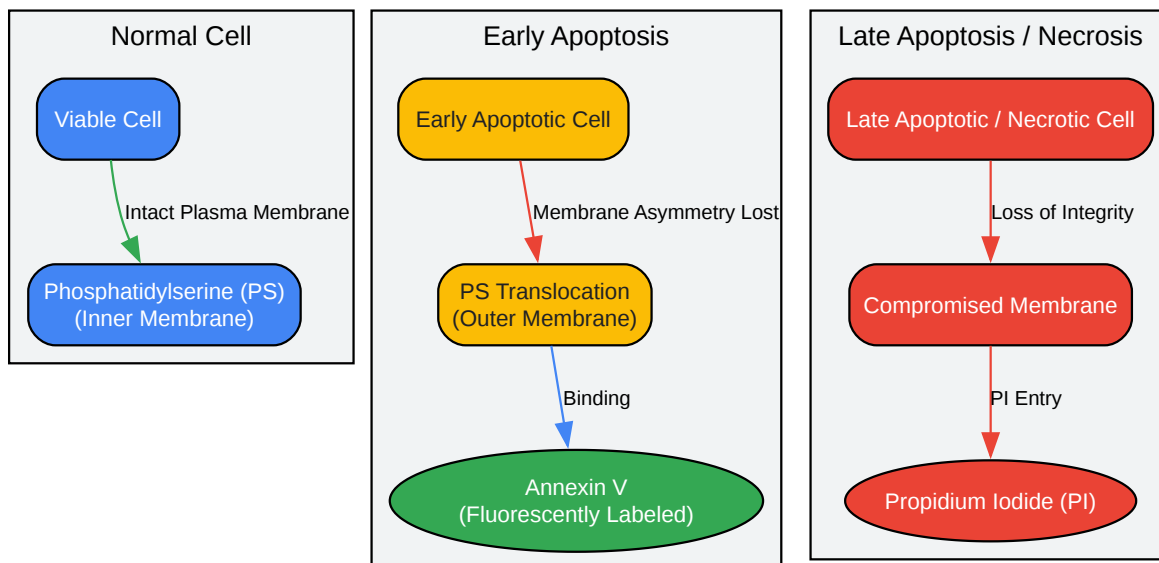
In viable cells, phosphatidylserine (PS) is exclusively located on the inner leaflet of the plasma membrane.[2][4] During the early stages of apoptosis, this membrane asymmetry is lost, and PS is translocated to the outer leaflet of the plasma membrane.[1][8][9] Annexin V, when in the presence of Ca^{2+} , binds with high affinity to the exposed PS residues.[5][10] The **HJC0152** kit utilizes a fluorescently labeled Annexin V (e.g., FITC, APC) to identify these early apoptotic cells.

Propidium Iodide (PI) is a membrane-impermeant dye that can only enter cells with compromised plasma membranes.^{[2][7]} Therefore, it is excluded from viable and early apoptotic cells. Late apoptotic and necrotic cells, which have lost membrane integrity, will take up PI and fluoresce red.^{[7][11]} By using both Annexin V and PI, it is possible to distinguish between four cell populations:

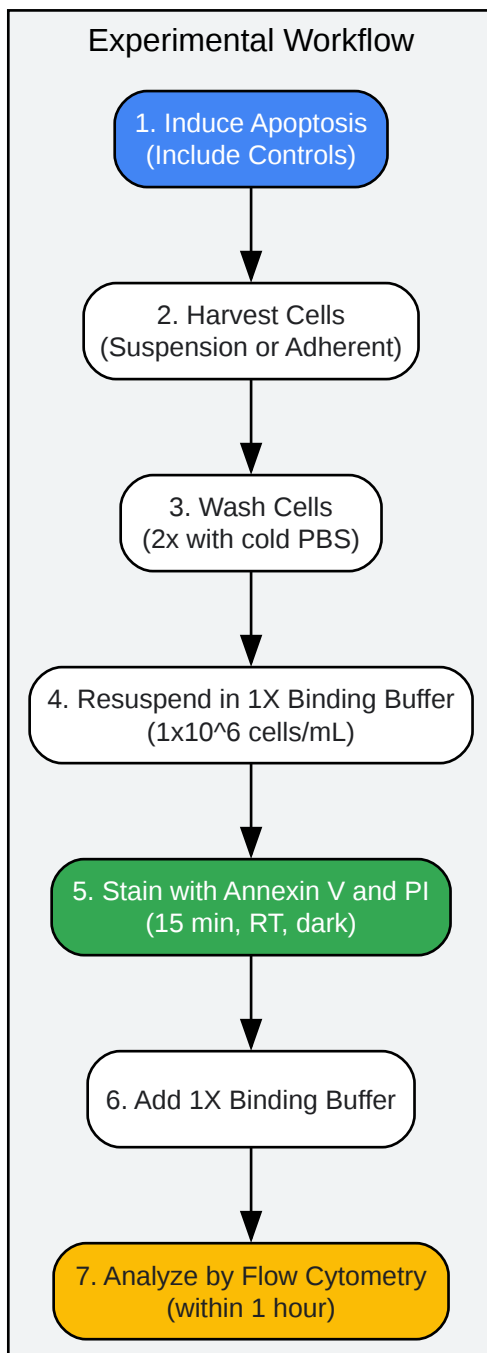
- Annexin V- / PI-: Live, healthy cells
- Annexin V+ / PI-: Early apoptotic cells
- Annexin V+ / PI+: Late apoptotic or necrotic cells
- Annexin V- / PI+: Necrotic cells (primarily due to mechanical damage)^[11]

Signaling Pathway Diagram

Apoptosis Detection Principle



Experimental Workflow



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